

Documented Biological Activities of Hodgkinsine

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Compound Focus: Hodgkinsine

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The table below summarizes the key biological activities of **hodgkinsine** identified in the search results.

Biological Activity	Proposed Mechanism of Action	Experimental Models (Cited)
Analgesic (Pain Relief)	Activation of opioid receptors (μ and κ); potential involvement of glutamate NMDA receptors [1].	Tail-flick test, capsaicin-induced pain model [1].
Cytotoxic	Not specified in the available search results [2].	Activity against human cancer cell lines [2].
Antibacterial & Antifungal	Not specified in the available search results [2].	Not specified [2].

Key Hurdle in Hodgkinsine SAR Studies

The primary obstacle to establishing a clear SAR for **hodgkinsine** is its **complex chemical structure** [2].

The search results indicate the following specific challenges:

- Stereochemical Complexity:** **Hodgkinsine** possesses **multiple quaternary stereocenters** [2]. Creating analogs to test which specific parts of the structure are responsible for its activity is a major synthetic challenge.

- **Supply Limitation:** The natural abundance of **hodgkinsine** is limited, and its total synthesis is described as a "considerable synthetic challenge" [2]. Until recently, a lack of reliable synthetic methods hampered the production of sufficient quantities of **hodgkinsine** and its analogs for thorough biological testing [2].

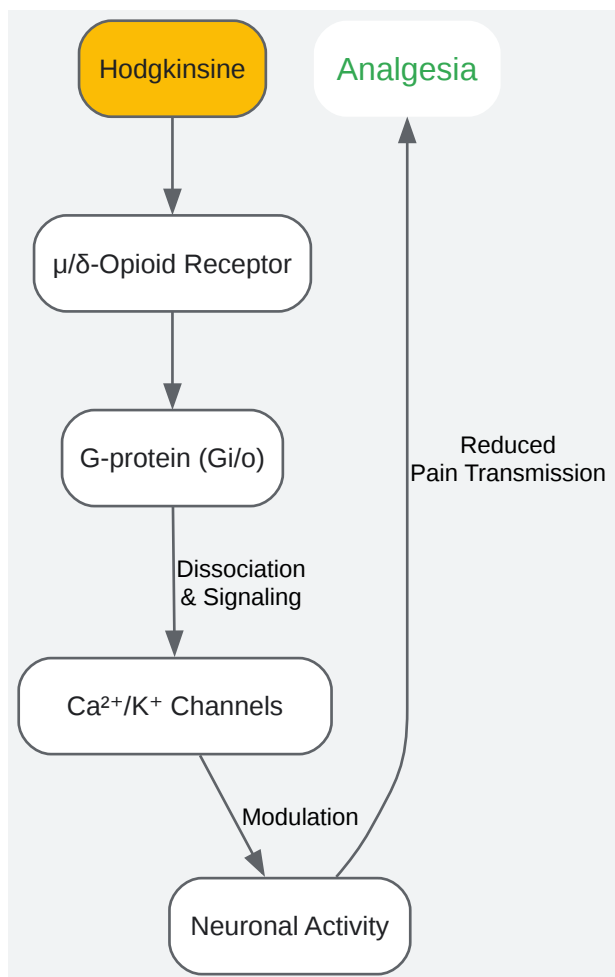
Experimental Protocols for Activity Assessment

The search results provide details on key experimental methods used to evaluate **hodgkinsine**'s reported analgesic activity, which you can use as a reference for your own research.

- **In Vivo Analgesia Models** [1]
 - **Tail-Flick Test:** This is a classic model of acute thermal pain. The latency for a mouse or rat to flick its tail away from a radiant heat source is measured. Compounds with analgesic properties prolong the reaction latency.
 - **Capsaicin-Induced Pain:** Capsaicin is injected into the rodent's paw, inducing a characteristic licking/biting behavior and neurogenic inflammation. This model is used to study chemically-induced pain and the potential involvement of glutamate systems.
- **In Vitro Receptor Binding Assays** [1]
 - The mechanism of analgesic action was investigated using **μ - and κ -opioid receptor binding assays**. These experiments typically involve using tissue membranes containing these receptors and labeled opioid ligands to determine if **hodgkinsine** displaces the binding, indicating direct interaction with the receptor.

Proposed Signaling Pathway for Analgesic Activity

Based on the described mechanisms, the following diagram outlines the proposed signaling pathway through which **hodgkinsine** may exert its antinociceptive effects.



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Research Recommendations

To advance research on **hodgkinsine** SAR, consider the following approaches:

- **Leverage New Synthetic Methods:** Recent advances in the **diazene-directed assembly of cyclotryptamine fragments** provide a more convergent and stereocontrolled route to produce **hodgkinsine** and potentially its structural analogs [2]. This could enable the systematic variation needed for robust SAR studies.
- **Focus on Key Structural Features:** Initial SAR efforts could focus on the role of the **cyclotryptamine subunits** and the **C3a–C3a'** and **C3a–C7' linkages**, as these are critical for the molecule's overall architecture and are highlighted in modern synthetic strategies [2].

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References

1. Synthesis and antinociceptive activity of chimonanthines ... [sciencedirect.com]
2. Calycosidine, (-)-Hodgkinsine B, (-)-Quadrigemine C, and ... [pmc.ncbi.nlm.nih.gov]

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